Technical Guide: Physical and Chemical Characterization of Melperone Hydrochloride-d4

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Compound of Interest

Compound Name:	*Melperone Hydrochloride-d4*
Cat. No.:	*B1158758*

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Executive Summary

Melperone Hydrochloride-d4 is a stable isotope-labeled analog of the atypical antipsychotic Melperone. It functions primarily as an Internal Standard (IS) in quantitative bioanalysis, specifically Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) assays. By incorporating four deuterium atoms (

H) into the molecular scaffold—typically on the fluorophenyl ring or the piperidine moiety—this compound retains the physicochemical behavior of the analyte while providing a distinct mass shift (+4 Da) for mass spectrometric resolution.

This guide details the physicochemical properties, stability profiles, and bioanalytical protocols required to utilize Melperone HCl-d4 effectively in pharmacokinetic (PK) and forensic toxicology workflows.

Chemical Identity & Structural Characterization[1][2]

Melperone is a butyrophenone derivative.[1][2][3] The hydrochloride salt improves aqueous solubility, making it suitable for aqueous mobile phases.

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Parameter	Details
Common Name	Melperone Hydrochloride-d4
IUPAC Name	1-(4-Fluorophenyl-d4)-4-(4-methyl-1-piperidinyl)-1-butanone hydrochloride (Typical isomer)
CAS Number	1219798-80-7 (d4 variant); 1622-79-3 (Unlabeled parent)
Molecular Formula	
Molecular Weight	~303.84 g/mol (Salt); ~267.38 g/mol (Free Base)
Isotopic Purity	Typically deuterated forms ( )
Chemical Class	Butyrophenone; Piperidine derivative

Structural Visualization

The following diagram illustrates the chemical connectivity and the typical sites of deuteration (indicated by D).

Caption: Modular structural breakdown of Melperone-d4. Deuterium labeling on the phenyl ring is common to prevent metabolic loss of the label.

Physical & Chemical Properties[2][3][4][5][7][8][9][10][11]

Understanding these parameters is critical for method development, particularly for extraction recovery and chromatographic retention.

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Property	Value / Characteristic	Implication for Analysis
Appearance	White to off-white crystalline solid	Visual inspection for degradation (yellowing).
Melting Point	205–210 °C (Decomposition)	High thermal stability; suitable for heated ESI sources.
Solubility (Water)	~11–30 mg/mL	Freely soluble; no organic co-solvent needed for aqueous buffers.
Solubility (Organic)	DMSO (~40 mg/mL), Ethanol (~20 mg/mL)	Ideal for preparing high-concentration stock solutions.
pKa (Basic)	8.9 – 9.3 (Piperidine Nitrogen)	Critical: Ionized at acidic pH. Use Formic Acid in Mobile Phase.
LogP	~3.2 (Unlabeled)	Moderately lipophilic; retains well on C18 columns.
Hygroscopicity	Low to Moderate	Store desiccated to prevent water weight errors.

Stability Profile

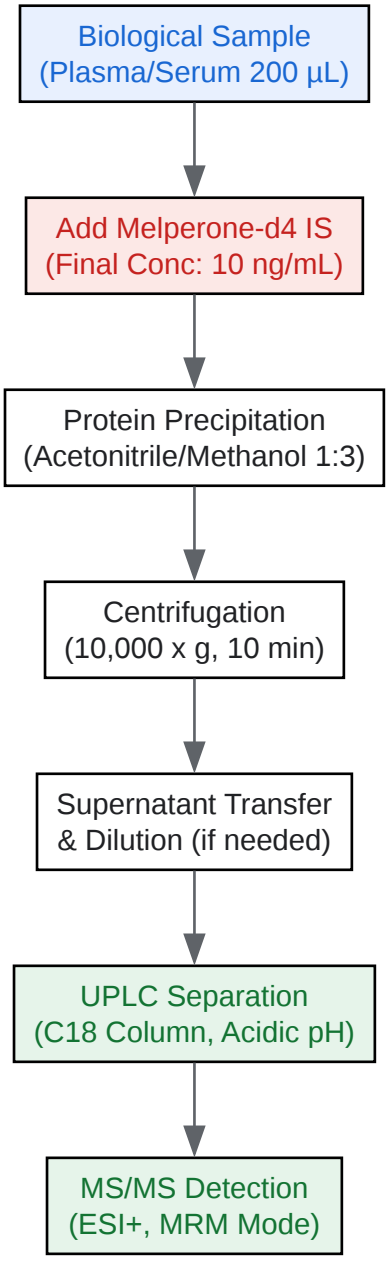
- Solid State: Stable for >4 years at -20°C when protected from light and moisture.
- Solution State: Stock solutions (MeOH/DMSO) are stable for >6 months at -80°C.
- Light Sensitivity:High. Butyrophenones can undergo photodegradation. All procedures should use amber glassware.

Bioanalytical Application: LC-MS/MS Protocol

The primary application of Melperone-d4 is as an Internal Standard to correct for matrix effects and recovery losses in biological matrices (Plasma, Serum, Urine).

Analytical Workflow Diagram

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Caption: Standardized workflow for extracting Melperone from human plasma using Melperone-d4 as the internal standard.

Mass Spectrometry Conditions (MRM)

Melperone ionizes efficiently in Positive Electrospray Ionization (ESI+) mode due to the basic piperidine nitrogen.

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- Ionization Source: ESI+
- Capillary Voltage: 3.0 kV
- Source Temperature: 150°C
- Desolvation Temperature: 400°C

MRM Transitions: | Compound | Precursor Ion (

) | Product Ion (

) | Cone Voltage (V) | Collision Energy (eV) | | :--- | :--- | :--- | :--- | :--- | | Melperone | 264.2

| 165.1 (Fluorobutyroyl) | 30 | 25 | | Melperone-d4 | 268.2

| 169.1 (d4-Fluorobutyroyl) | 30 | 25 |

Note: The product ion at m/z 165 corresponds to the cleavage of the butyrophenone tail. If the d4 label is on the phenyl ring, this fragment shifts to 169. Always verify the specific labeling position on your CoA.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Waters ACQUITY BEH C18, 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (Maintains pH < pKa, ensuring ionization).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 10% B to 90% B over 3 minutes.
- Flow Rate: 0.4 mL/min.

Handling, Safety, and Storage[10]

Handling Precautions

- Toxicity: Melperone is a potent neuroleptic. Handle as a hazardous chemical.

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- PPE: Wear nitrile gloves, safety goggles, and a lab coat. Handle powder in a fume hood to avoid inhalation.
- Controlled Substance: In some jurisdictions, Melperone may be regulated.[2][3][4] Verify local compliance.[2][4]

Storage Protocol

- Receipt: Store neat powder at -20°C immediately upon arrival.
- Stock Solution: Dissolve in DMSO or Methanol. Aliquot into amber vials. Store at -80°C.
- Freeze-Thaw: Limit to <3 cycles. Deuterium exchange is negligible in aprotic solvents but can occur slowly in protic solvents at extreme pH; however, the C-D bond on the phenyl ring is generally robust.

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